

Experimental Protocol for N-Alkylation of 4-Methoxybenzylamine with a Butyl Group

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Compound of Interest

Compound Name: *N*-(4-Methoxybenzyl)butan-1-amine

Cat. No.: B135351

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Application Note

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed experimental protocols for the N-alkylation of 4-methoxybenzylamine with a butyl group via two common methods: direct alkylation using butyl bromide and reductive amination with butyraldehyde. The protocols include reagent lists, step-by-step procedures, safety precautions, and data presentation guidelines to ensure reproducibility and accurate results.

Introduction

N-alkylation of amines is a fundamental transformation in organic synthesis, crucial for the generation of diverse chemical entities in drug discovery and development. 4-Methoxybenzylamine is a common building block, and its N-alkylation can significantly alter the pharmacological properties of a parent molecule. This application note details two reliable methods for the synthesis of N-butyl-4-methoxybenzylamine: direct N-alkylation and reductive amination. Direct alkylation offers a straightforward approach, while reductive amination provides an alternative that can minimize over-alkylation byproducts.

Materials and Methods

Materials

All reagents should be of analytical grade or higher and used as received unless otherwise noted.

Reagent	Supplier	Purity	CAS No.
4-Methoxybenzylamine	Sigma-Aldrich	98%	2393-23-9
Butyl bromide	Alfa Aesar	99%	109-65-9
Potassium carbonate (K ₂ CO ₃)	Fisher Scientific	≥99%	584-08-7
Acetonitrile (ACN)	VWR	HPLC Grade	75-05-8
Butyraldehyde	TCI Chemicals	>98%	123-72-8
Sodium triacetoxyborohydride (STAB)	Oakwood Chemical	97%	56553-60-7
Dichloromethane (DCM)	EMD Millipore	≥99.8%	75-09-2
Ethyl acetate (EtOAc)	Sigma-Aldrich	≥99.5%	141-78-6
Hexanes	Fisher Scientific	ACS Grade	110-54-3
Anhydrous magnesium sulfate (MgSO ₄)	Acros Organics	97%	7487-88-9
Saturated aqueous sodium bicarbonate (NaHCO ₃)	Prepared in-house	N/A	144-55-8
Brine (saturated aqueous NaCl)	Prepared in-house	N/A	7647-14-5

Equipment

- Round-bottom flasks

- Magnetic stirrer and stir bars
- Reflux condenser
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Thin Layer Chromatography (TLC) plates (silica gel 60 F₂₅₄)
- UV lamp for TLC visualization
- Glassware for column chromatography
- Standard laboratory glassware and consumables

Experimental Protocols

Method 1: Direct N-Alkylation with Butyl Bromide

This protocol describes the direct alkylation of 4-methoxybenzylamine with butyl bromide using potassium carbonate as the base.

Reaction Scheme:

Procedure:

- To a 100 mL round-bottom flask equipped with a magnetic stir bar, add 4-methoxybenzylamine (1.37 g, 10.0 mmol, 1.0 eq).
- Add anhydrous acetonitrile (40 mL) to dissolve the amine.
- Add potassium carbonate (2.76 g, 20.0 mmol, 2.0 eq) to the solution.
- Add butyl bromide (1.2 mL, 1.51 g, 11.0 mmol, 1.1 eq) dropwise to the stirred suspension at room temperature.

- Attach a reflux condenser and heat the reaction mixture to 80 °C.
- Monitor the reaction progress by TLC (e.g., 10% ethyl acetate in hexanes). The reaction is typically complete within 12-24 hours.
- After completion, cool the reaction mixture to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.
- Dissolve the residue in ethyl acetate (50 mL) and wash with water (2 x 25 mL) and brine (25 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (e.g., gradient elution with 0-15% ethyl acetate in hexanes) to afford the pure N-butyl-4-methoxybenzylamine.

Data Presentation:

Reactant	Molar Mass (g/mol)	Amount (mmol)	Equivalents	Volume (mL)	Mass (g)
4-Methoxybenzylamine	137.18	10.0	1.0	~1.3	1.37
Butyl bromide	137.02	11.0	1.1	1.2	1.51
Potassium carbonate	138.21	20.0	2.0	N/A	2.76

Product	Molar Mass (g/mol)	Theoretical Yield (g)	Actual Yield (g)	Yield (%)
N-butyl-4-methoxybenzylamine	193.29	1.93	-	-

Method 2: Reductive Amination with Butyraldehyde

This protocol details the N-alkylation of 4-methoxybenzylamine with butyraldehyde via reductive amination using sodium triacetoxyborohydride. This method is often preferred to avoid the formation of dialkylated byproducts.[\[1\]](#)

Reaction Scheme:

Procedure:

- To a 100 mL round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 4-methoxybenzylamine (1.37 g, 10.0 mmol, 1.0 eq).
- Add anhydrous dichloromethane (40 mL) and stir until the amine is fully dissolved.
- Add butyraldehyde (1.0 mL, 0.80 g, 11.0 mmol, 1.1 eq) to the solution and stir at room temperature for 30-60 minutes to allow for imine formation.
- Carefully add sodium triacetoxyborohydride (2.54 g, 12.0 mmol, 1.2 eq) portion-wise to the reaction mixture. An exothermic reaction may be observed.
- Continue stirring at room temperature for 2-16 hours. Monitor the reaction progress by TLC (e.g., 10% ethyl acetate in hexanes).
- Upon completion, quench the reaction by the slow addition of saturated aqueous NaHCO_3 solution (30 mL).
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with dichloromethane (2 x 20 mL).

- Combine the organic layers, wash with brine (25 mL), dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (e.g., gradient elution with 0-15% ethyl acetate in hexanes) to afford the pure N-butyl-4-methoxybenzylamine.

Data Presentation:

Reactant	Molar Mass (g/mol)	Amount (mmol)	Equivalents	Volume (mL)	Mass (g)
4-Methoxybenzylamine	137.18	10.0	1.0	~1.3	1.37
Butyraldehyde	72.11	11.0	1.1	1.0	0.80
Sodium triacetoxyborohydride	211.94	12.0	1.2	N/A	2.54

Product	Molar Mass (g/mol)	Theoretical Yield (g)	Actual Yield (g)	Yield (%)
N-butyl-4-methoxybenzylamine	193.29	1.93	-	-

Safety Precautions

Personal protective equipment (PPE), including safety goggles, a lab coat, and gloves, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood.

- 4-Methoxybenzylamine: Corrosive. Causes severe skin burns and eye damage.[\[2\]](#)[\[3\]](#)
- Butyl bromide: Flammable liquid and vapor. Causes skin, eye, and respiratory irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Potassium carbonate: Causes skin and serious eye irritation. May cause respiratory irritation. [\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Acetonitrile: Highly flammable liquid and vapor. Harmful if swallowed, in contact with skin, or if inhaled. Causes serious eye irritation. [\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Butyraldehyde: Highly flammable liquid and vapor. Causes serious eye irritation. [\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)
- Sodium triacetoxyborohydride: In contact with water, releases flammable gases. Causes skin burns and eye damage. [\[1\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)
- Dichloromethane: Causes skin and eye irritation. Suspected of causing cancer. May cause drowsiness or dizziness. [\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#)

Visualizations



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Caption: Experimental workflow for direct N-alkylation.



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Caption: Experimental workflow for reductive amination.

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